

# Technical Guide: Physicochemical and Synthetic Aspects of 4-Fluoro-2-methylbenzyl bromide

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## Compound of Interest

Compound Name: 4-Fluoro-2-methylbenzyl bromide

Cat. No.: B1308044

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This technical document provides a concise overview of the available physical properties of **4-Fluoro-2-methylbenzyl bromide**, a key intermediate in various synthetic applications. Due to the limited availability of direct experimental data for this specific compound, this guide also includes information on closely related isomers and analogs to provide a comparative context. Furthermore, a detailed, plausible synthetic protocol for its preparation via a well-established chemical transformation is presented, accompanied by a logical workflow diagram.

## Physical Properties

Direct experimental data for the melting and boiling points of **4-Fluoro-2-methylbenzyl bromide** (CAS No. 862539-91-1) are not readily available in the surveyed literature. However, data for isomeric and structurally similar compounds can provide valuable estimations for handling and reaction setup.

Compound	CAS Number	Molecular Formula	Melting Point (°C)	Boiling Point (°C)	Pressure (Torr)
4-Fluoro-2-methylbenzyl bromide	862539-91-1	C <sub>8</sub> H <sub>8</sub> BrF	Data not available	Data not available	-
2-Fluoro-4-methylbenzyl bromide	118745-63-4	C <sub>8</sub> H <sub>8</sub> BrF	Data not available	97 - 101	15
4-Bromo-2-fluorobenzyl bromide	76283-09-5	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> F	33.0 - 39.0	Data not available	-

Table 1: Physical Properties of **4-Fluoro-2-methylbenzyl bromide** and Related Compounds.

## Synthetic Protocol: Plausible Route via Wohl-Ziegler Bromination

The synthesis of **4-Fluoro-2-methylbenzyl bromide** can be logically achieved through the benzylic bromination of 4-fluoro-2-methyltoluene. A standard and effective method for this transformation is the Wohl-Ziegler reaction, which utilizes N-bromosuccinimide (NBS) as the bromine source and a radical initiator.

Reaction:

4-Fluoro-2-methyltoluene → **4-Fluoro-2-methylbenzyl bromide**

Reagents and Materials:

- 4-Fluoro-2-methyltoluene
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) as a radical initiator

- Carbon tetrachloride ( $\text{CCl}_4$ ) or a suitable alternative solvent (e.g., acetonitrile, trifluorotoluene)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Apparatus for filtration (e.g., Buchner funnel)
- Apparatus for solvent removal (e.g., rotary evaporator)
- Standard glassware for workup

#### Experimental Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-fluoro-2-methyltoluene in a suitable solvent (e.g., carbon tetrachloride).
- **Addition of Reagents:** To this solution, add a stoichiometric equivalent of N-bromosuccinimide (NBS) and a catalytic amount of a radical initiator such as AIBN or benzoyl peroxide.
- **Reaction Conditions:** The reaction mixture is heated to reflux with vigorous stirring. The reaction can be initiated by the application of heat or by irradiation with a UV lamp, which facilitates the homolytic cleavage of the initiator.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by observing the consumption of NBS, which is denser than  $\text{CCl}_4$  and will be consumed, while the by-product, succinimide, is less dense and will float on the surface of the solvent upon completion.
- **Workup:** Once the reaction is complete, the mixture is cooled to room temperature. The succinimide by-product is removed by filtration.

- Purification: The solvent is removed from the filtrate under reduced pressure using a rotary evaporator. The resulting crude **4-Fluoro-2-methylbenzyl bromide** can be further purified by vacuum distillation or recrystallization, if applicable, to yield the final product.

## Logical Synthesis Workflow

The following diagram illustrates the logical progression from a common starting material to the target compound, **4-Fluoro-2-methylbenzyl bromide**.



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Caption: Plausible synthetic pathway to **4-Fluoro-2-methylbenzyl bromide**.

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